

Proper Disposal Procedures for Methyl 2-furoate: A Comprehensive Guide

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Compound of Interest

Compound Name: Methyl 2-furoate

Cat. No.: B073834

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This guide provides essential safety and logistical information for the proper disposal of **Methyl 2-furoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Profile

Methyl 2-furoate is a combustible liquid that is toxic if swallowed, harmful in contact with skin, and can cause significant skin and eye irritation.^{[1][2]} It is crucial to handle this chemical in a well-ventilated area, preferably under a chemical fume hood, and to wear appropriate Personal Protective Equipment (PPE).^{[1][2]}

Property	Data
CAS Number	611-13-2
Molecular Formula	C ₆ H ₆ O ₃
Physical Form	Liquid
Flash Point	73 °C / 163.4 °F (closed cup)
Density	1.179 g/mL at 25 °C
Boiling Point	181 °C
Hazard Classifications	Acute Toxicity, Oral (Category 3); Acute Toxicity, Dermal (Category 4); Skin Irritation (Category 2); Eye Irritation (Category 2); Specific Target Organ Toxicity - Single Exposure (Category 3)
Signal Word	Danger ^[1]

Step-by-Step Disposal Protocol

The disposal of **Methyl 2-furoate** is regulated by the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA) and must be managed as hazardous waste.^[3] Do not dispose of this chemical down the drain or in regular trash.^{[3][4][5]}

1. Personal Protective Equipment (PPE)

Before handling **Methyl 2-furoate** waste, ensure you are wearing the following:

- Eye Protection: Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations.^{[2][6]}
- Hand Protection: Chemical-impermeable gloves (e.g., nitrile).^[1]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.^{[2][6]}
- Respiratory Protection: Use only under a chemical fume hood. If a hood is unavailable or if irritation occurs, a NIOSH/MSHA-approved respirator is necessary.^[2]

2. Waste Collection and Storage

- **Container Selection:** Use a dedicated, leak-proof hazardous waste container that is chemically compatible with **Methyl 2-furoate**.^{[7][8]} Plastic containers are often preferred to glass where compatibility is not an issue.^[3] The container must have a secure, screw-top cap.^[7]
- **Labeling:** The container must be clearly labeled with the words "Hazardous Waste".^{[3][8]} The label must also include:
 - The full chemical name: "**Methyl 2-furoate**" (do not use abbreviations or formulas).^[3]
 - The approximate quantity or concentration of the waste.
 - The date when the waste was first added to the container.^[3]
 - The name and contact information of the principal investigator or laboratory supervisor.^[3]
 - Appropriate hazard pictograms (e.g., toxic, irritant).^[3]
- **Segregation:** Store the **Methyl 2-furoate** waste container segregated from incompatible materials, particularly strong oxidizing agents, strong bases, and strong reducing agents.^[2]^[6] Keep the container in a designated and properly ventilated "Satellite Accumulation Area".^[7]
- **Container Management:** Keep the waste container closed at all times, except when adding waste.^[8] Ensure there is at least one inch of headspace in the container to allow for expansion.^[7]

3. Spill Management

In the event of a spill, follow these procedures:

- Evacuate non-essential personnel and ensure the area is well-ventilated.^[1]
- Remove all sources of ignition (e.g., open flames, sparks).^{[1][6]}
- Wearing appropriate PPE, contain the spill.

- Absorb the spilled liquid with an inert, non-combustible absorbent material such as sand, silica gel, or a universal binder.[6]
- Carefully collect the absorbent material and contaminated soil into a suitable, labeled hazardous waste container for disposal.[1]
- Clean the spill area thoroughly.

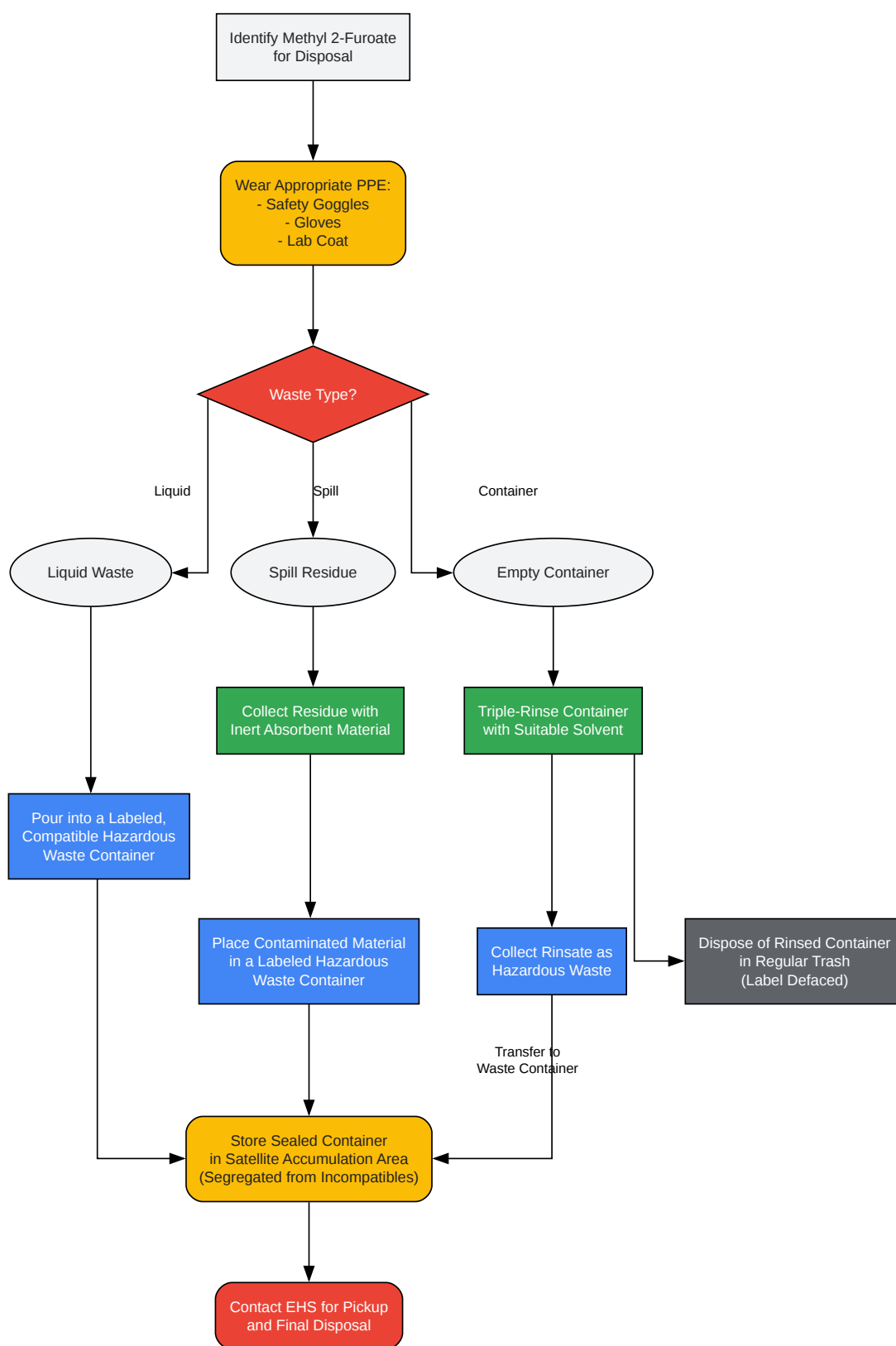
4. Disposal of Empty Containers

Due to its acute toxicity, containers that held **Methyl 2-furoate** require special handling:

- The container must be triple-rinsed with a solvent (such as acetone or ethanol) capable of removing the chemical residue.[9]
- Collect all rinsate from this process and manage it as hazardous waste in a properly labeled container.[8][9]
- After triple-rinsing, deface or remove the original label from the empty container.[9]
- The rinsed container may then be disposed of in the regular trash or recycled according to your institution's policies.[8][9]

5. Arranging for Final Disposal

Contact your institution's Environmental Health and Safety (EHS) office or equivalent department to arrange for the pickup and disposal of the hazardous waste.[3] You will likely need to submit a completed hazardous waste information form.[3] Do not transport hazardous waste yourself.[9]



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Caption: Disposal workflow for **Methyl 2-furoate** waste.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 4. Hazardous Waste and Disposal - American Chemical Society [acs.org]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 9. vumc.org [vumc.org]
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